

# Application Notes and Protocols: [4+2] Cycloaddition with 1,2,3-Cyclohexatriene Derivatives

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## Compound of Interest

Compound Name: 1,2,3-Cyclohexatriene

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## Introduction

**1,2,3-Cyclohexatriene**, a strained isomer of benzene, and its derivatives are highly reactive intermediates that have garnered significant attention in synthetic organic chemistry.<sup>[1][2][3][4]</sup> Their high degree of ring strain makes them potent dienophiles in [4+2] cycloaddition reactions, also known as Diels-Alder reactions. This powerful transformation allows for the rapid construction of complex, benzo-fused carbocyclic and heterocyclic scaffolds, which are prevalent in natural products and pharmaceutical agents.<sup>[5][6][7]</sup> These application notes provide an overview of the utility of **1,2,3-cyclohexatriene** derivatives in [4+2] cycloaddition reactions and detailed protocols for their generation and trapping.

The renaissance in the study of these reactive intermediates is largely due to the development of mild generation methods, most notably the fluoride-induced 1,2-elimination of 2-(trimethylsilyl)aryl triflates.<sup>[5][6][7]</sup> This approach has expanded the scope of compatible dienes and functional groups, enabling a wide range of synthetic applications. This document will detail the reaction of these arynes with various dienes, including pentafulvenes, 1,2-benzoquinones, and indene/benzofuran systems, some of which proceed through elegant cascade sequences.<sup>[5][6][8]</sup>

## Data Presentation: [4+2] Cycloaddition of 1,2,3-Cyclohexatriene Derivatives with Various Dienes

The following table summarizes the yields of [4+2] cycloaddition reactions between *in situ* generated **1,2,3-cyclohexatriene** derivatives and a selection of dienes, highlighting the versatility of this methodology.

Aryne Precursor	Diene (Trapping Agent)	Product	Yield (%)	Reference
2-(Trimethylsilyl)phenyl triflate	1,3-Diphenylisobenzofuran	Diels-Alder Adduct	High	Mentioned as a known trapping experiment[1]
2-(Trimethylsilyl)phenyl triflate	Cyclopentadiene	Diels-Alder Adduct	High	Mentioned as a known trapping experiment[1]
2-(Trimethylsilyl)phenyl triflate	1,2-Benzoquinone	Dioxobenzobicyclooctadiene derivative	75	(Li et al., 2012)[9]
4,5-Dimethoxy-2-(trimethylsilyl)phenyl triflate	3,4-Di-tert-butyl-1,2-benzoquinone	Dioxobenzobicyclooctadiene derivative	92	(Li et al., 2012)[9]
2-(Trimethylsilyl)phenyl triflate	Indene	Dihydrobenzocyclobutaphenanthrene derivative	78	(Dubey & Kumar, 2015)[8]
2-(Trimethylsilyl)phenyl triflate	Benzofuran	Dihydrobenzocyclobutaphenanthrene derivative	72	(Dubey & Kumar, 2015)[8]
Silyl triflate 42 (a substituted derivative)	Furan	Diels-Alder Adduct	85	(Kelleghan et al., 2023)[4][10]
Silyl triflate 42 (a substituted derivative)	Pyrrole	Diels-Alder Adduct	75	(Kelleghan et al., 2023)[4][10]

## Experimental Protocols

### Protocol 1: General Procedure for the Generation of 1,2,3-Cyclohexatriene and [4+2] Cycloaddition with 1,2-

## Benzoquinones

This protocol is adapted from the work of Li, et al. (2012) on the efficient Diels-Alder reaction of 1,2-benzoquinones with arynes.[9]

### Materials:

- 2-(Trimethylsilyl)aryl triflate (1.0 equiv)
- 1,2-Benzoquinone (1.2 equiv)
- Cesium fluoride (CsF) (2.0 equiv)
- 18-Crown-6 (0.2 equiv)
- Acetonitrile (CH<sub>3</sub>CN), anhydrous
- Round-bottom flask
- Magnetic stirrer
- Inert atmosphere (Nitrogen or Argon)

### Procedure:

- To a flame-dried round-bottom flask under an inert atmosphere, add the 2-(trimethylsilyl)aryl triflate (1.0 equiv) and the 1,2-benzoquinone (1.2 equiv).
- Add anhydrous acetonitrile to dissolve the reactants.
- To the stirred solution, add cesium fluoride (2.0 equiv) and 18-crown-6 (0.2 equiv).
- Stir the reaction mixture at room temperature for 12-24 hours. Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction with water and extract the product with a suitable organic solvent (e.g., ethyl acetate).

- Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to afford the desired dioxobenzobicyclooctadiene derivative.

## Protocol 2: Tandem [4+2]/[2+2] Cycloaddition of Benzynes with Indene

This protocol describes a cascade reaction involving a Diels-Alder reaction followed by a [2+2] cycloaddition, adapted from Dubey & Kumar (2015).[\[8\]](#)

### Materials:

- 2-(Trimethylsilyl)aryl triflate (1.0 equiv)
- Indene (2.0 equiv)
- Potassium fluoride (KF) (2.0 equiv)
- 18-Crown-6 (2.0 equiv)
- Dioxane, anhydrous
- Round-bottom flask
- Magnetic stirrer
- Reflux condenser
- Inert atmosphere (Nitrogen or Argon)

### Procedure:

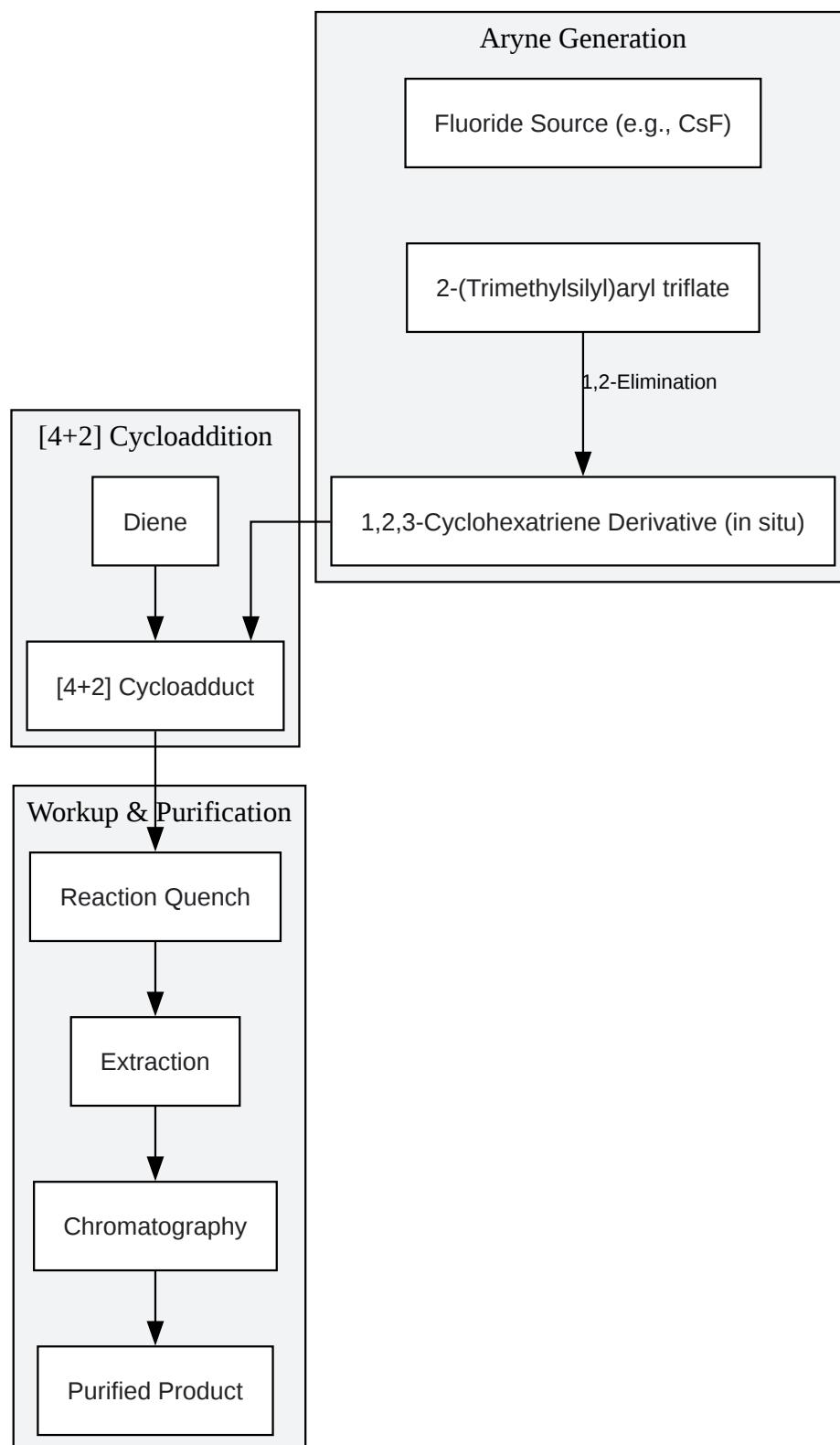
- Set up a flame-dried round-bottom flask equipped with a magnetic stirrer and a reflux condenser under an inert atmosphere.

- To the flask, add the 2-(trimethylsilyl)aryl triflate (1.0 equiv), potassium fluoride (2.0 equiv), and 18-crown-6 (2.0 equiv).
- Add anhydrous dioxane, followed by the addition of indene (2.0 equiv).
- Heat the reaction mixture to 50 °C and stir for 12 hours.
- Monitor the reaction by TLC. Upon completion, cool the mixture to room temperature.
- Add water to the reaction mixture and extract the product with ethyl acetate.
- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate in vacuo.
- Purify the residue by column chromatography to yield the functionalized dihydrobenzocyclobutaphenanthrene.

## Visualizations

### Reaction Workflow

The following diagram illustrates the general workflow for the generation of a **1,2,3-cyclohexatriene** derivative and its subsequent trapping in a [4+2] cycloaddition reaction.

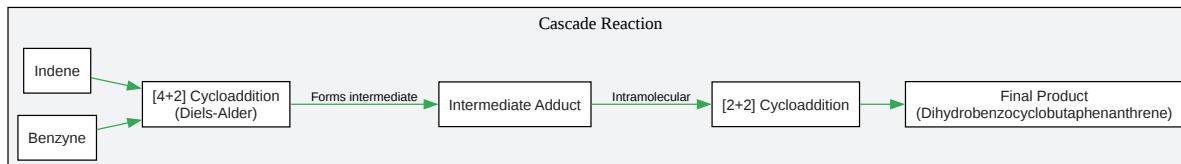


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Caption: General workflow for aryne generation and trapping.

## Tandem [4+2]/[2+2] Cycloaddition Pathway

This diagram outlines the cascade reaction pathway for the reaction of a benzyne with indene, leading to a dihydrobenzocyclobutaphenanthrene derivative.



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Caption: Tandem [4+2]/[2+2] cycloaddition cascade.

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